

review of 5,5-dimethylpiperidine-2,4-dione literature

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Compound of Interest

Compound Name: 5,5-dimethylpiperidine-2,4-dione

Cat. No.: B6262251

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An In-depth Technical Guide to **5,5-Dimethylpiperidine-2,4-dione**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5,5-dimethylpiperidine-2,4-dione is a heterocyclic compound belonging to the piperidinedione class of molecules. The piperidine scaffold is a crucial component in numerous pharmaceuticals, and its derivatives have garnered significant interest in medicinal chemistry due to their diverse biological activities.^[1] This document provides a comprehensive review of the available scientific literature on **5,5-dimethylpiperidine-2,4-dione**, focusing on its synthesis, experimental data, and potential biological relevance. The information is presented to serve as a technical guide for researchers and professionals engaged in drug discovery and development.

Chemical Structure and Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ NO ₂	(Calculated)
Molecular Weight	141.17 g/mol	(Calculated)
High-Resolution Mass Spec (HRMS)	Calculated for C ₇ H ₁₁ N ₁ O ₂ (MH ⁺): 142.0863	[2]
HRMS Found	142.0841	[2]

Synthesis and Experimental Protocols

The literature on the specific synthesis of **5,5-dimethylpiperidine-2,4-dione** is limited. However, general methods for creating substituted piperidine-2,4-diones, such as Dieckmann cyclization, are well-documented and provide a foundational approach.[1][3]

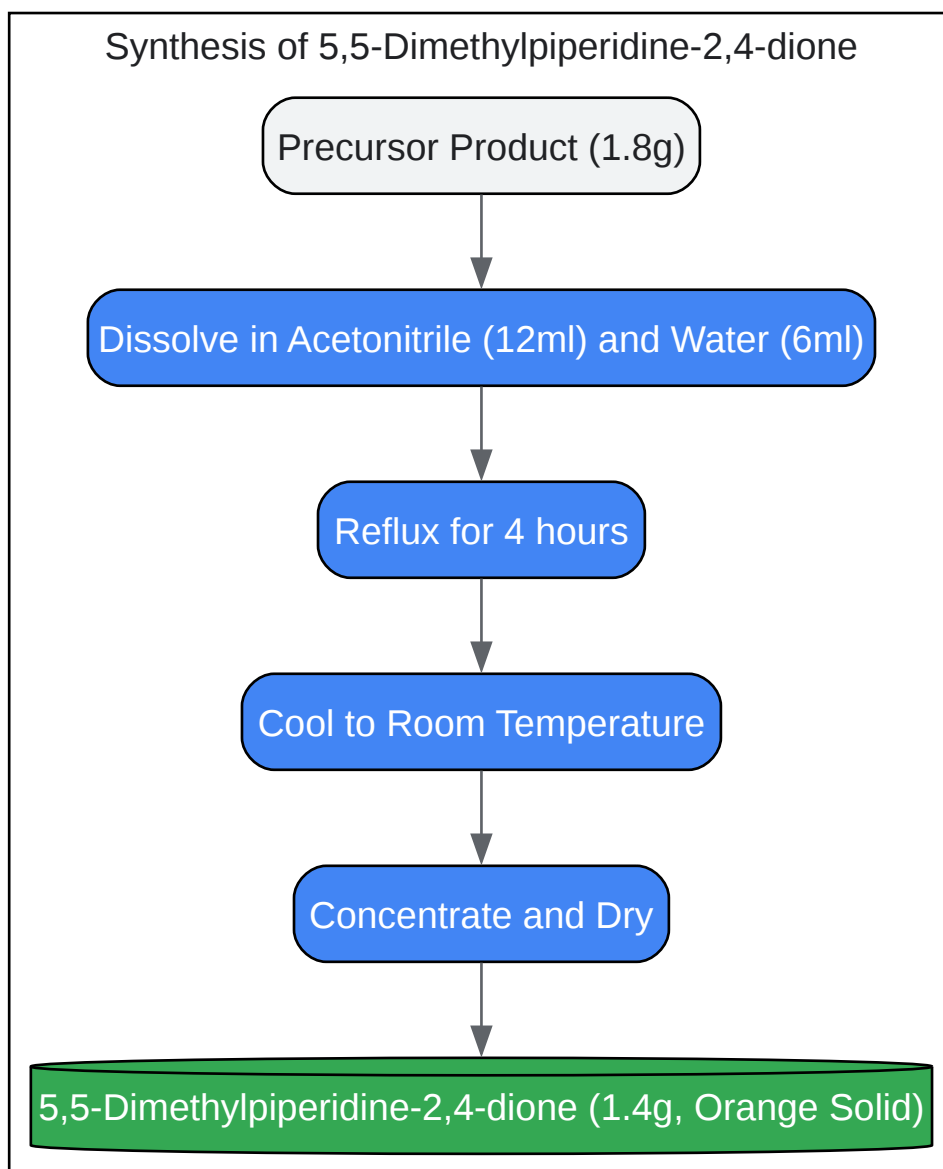
Specific Synthetic Mention

A patent for mitogen-activated protein kinase-activated protein kinase-2 (MK-2) inhibiting compounds includes a step for the preparation of **5,5-dimethylpiperidine-2,4-dione**. [2]

Experimental Protocol:

- A precursor product (1.8g) is dissolved in a mixture of acetonitrile (12ml) and water (6 ml).[2]
- The reaction mixture is refluxed for 4 hours.[2]
- After cooling to room temperature, the solution is concentrated and dried.[2]
- This process yields 1.4g of an orange solid.[2]

Below is a workflow diagram illustrating this specific synthetic step.



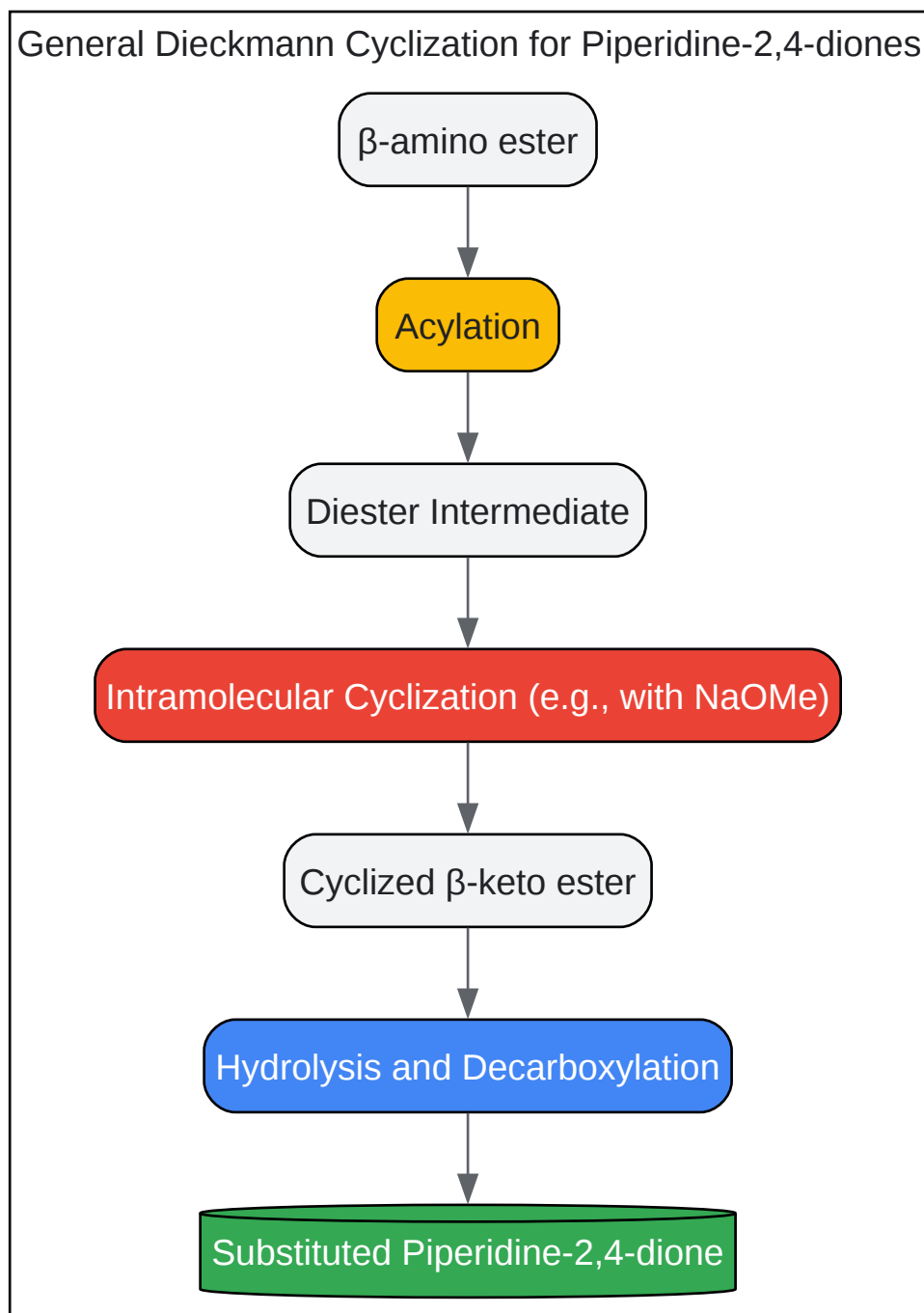
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Caption: Synthetic workflow for **5,5-dimethylpiperidine-2,4-dione**.

General Synthetic Strategy: Dieckmann Cyclization

The Dieckmann cyclization is a robust method for preparing substituted piperidine-2,4-diones. [1][3] This intramolecular condensation of a diester with a base forms a β -keto ester, which can then be further processed. This approach allows for the synthesis of a variety of substituted piperidine-2,4-diones.[1]

The general workflow for this type of synthesis is outlined below.



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Caption: General workflow for Dieckmann cyclization.

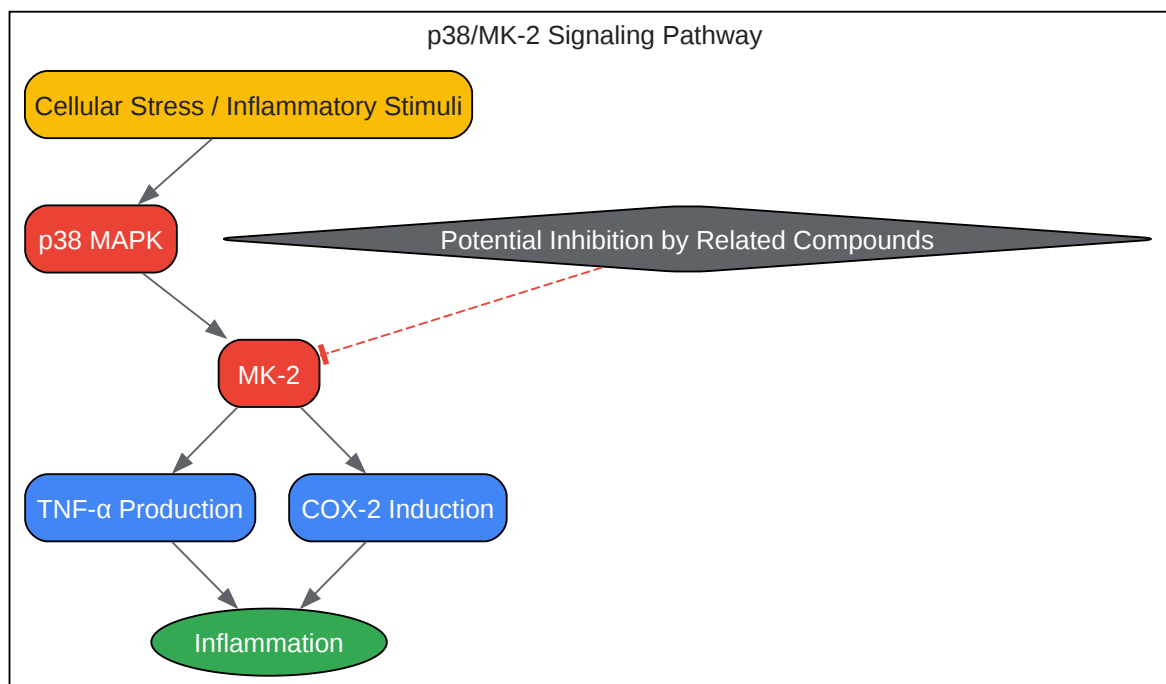
Biological Activity and Signaling Pathways

Direct evidence for the biological activity of **5,5-dimethylpiperidine-2,4-dione** is sparse. However, the patent literature provides context suggesting potential therapeutic applications for related compounds.

Potential as MK-2 Inhibitors

5,5-Dimethylpiperidine-2,4-dione is mentioned in a patent for compounds that inhibit mitogen-activated protein kinase-activated protein kinase-2 (MK-2), a key component of the p38 MAPK signaling pathway.^[2] The p38 pathway is involved in the production of pro-inflammatory cytokines like TNF- α and the induction of enzymes such as COX-2.^[2] Inhibition of this pathway is a therapeutic target for inflammatory diseases, autoimmune disorders, and cancer.^[2] While the inhibitory activity of **5,5-dimethylpiperidine-2,4-dione** itself is not provided, its inclusion in this patent suggests it may be a scaffold or intermediate for more complex, active molecules.

The logical relationship within the p38/MK-2 signaling pathway is illustrated below.



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Caption: p38/MK-2 signaling pathway and potential inhibition.

Derivatives in Agriculture

A Japanese patent describes derivatives of **5,5-dimethylpiperidine-2,4-dione**, specifically 3-[2,4,6-trichloro-phenyl]-6,6-dimethyl-piperidine-2,4-dione, which was tested for insecticidal and acaricidal properties.[4] This suggests that the core scaffold may be of interest in the development of agrochemicals.

Conclusion

The available literature on **5,5-dimethylpiperidine-2,4-dione** is not extensive. While a specific synthetic protocol is mentioned in a patent, comprehensive characterization and biological

activity data are lacking. The primary context for this molecule appears to be as a potential building block or intermediate in the synthesis of more complex compounds with potential therapeutic applications, particularly in the area of inflammation through the inhibition of the p38/MK-2 pathway. Further research is necessary to fully elucidate the chemical properties and pharmacological profile of **5,5-dimethylpiperidine-2,4-dione** itself. Researchers interested in this scaffold may find utility in exploring the general synthetic methods for piperidine-2,4-diones and the biological activities of its more complex derivatives.

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References

- 1. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
- 2. WO2004058762A1 - Mitogen activated protein kinase-activated protein kinase-2 inhibiting compounds - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
- 4. JP5049441B2 - Phenyl-substituted 4-hydroxytetrahydropyridone - Google Patents [patents.google.com]
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